

# Personal protective equipment for handling 2,4,6-Tribromophenyl acrylate

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## Compound of Interest

Compound Name: 2,4,6-Tribromophenyl acrylate

Cat. No.: B1293535

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## Essential Safety and Handling Guide for 2,4,6-Tribromophenyl Acrylate

This guide provides immediate safety, operational, and disposal protocols for the handling of **2,4,6-Tribromophenyl acrylate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

## Chemical Safety and Hazard Information

**2,4,6-Tribromophenyl acrylate** is a brominated acrylate monomer.<sup>[1]</sup> It is crucial to handle this compound with care due to its potential health and environmental hazards.

### Hazard Statements:

- Causes skin irritation (H315).<sup>[2][3][4]</sup>
- May cause an allergic skin reaction (H317).<sup>[3]</sup>
- Causes serious eye irritation (H319).<sup>[3][4]</sup>
- Harmful to aquatic life with long-lasting effects (H412).<sup>[3]</sup>

### Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Wash skin thoroughly after handling.[4]
- Avoid release to the environment.[3]
- Wear protective gloves, eye protection, and face protection.[3][4]
- If on skin: Wash with plenty of soap and water.[5]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]
- If skin irritation or rash occurs: Get medical advice/attention.[3]
- Dispose of contents/container in accordance with local/regional/national/international regulations.[3]

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>5</sub> Br <sub>3</sub> O <sub>2</sub>
Molecular Weight	384.85 g/mol [2]
Melting Point	78-79 °C[2][4]
Boiling Point	380.8°C at 760 mmHg[2][4]
Flash Point	184.1 ± 27.9 °C[2][4]
Density	2.1 ± 0.1 g/cm <sup>3</sup> [2][4]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for the safe handling of **2,4,6-Tribromophenyl acrylate** during laboratory procedures.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition.[6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4][6]

## 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3][4]
- Skin Protection:
  - Wear chemical-impermeable gloves (e.g., nitrile rubber).[6]
  - Wear a lab coat or suitable protective clothing to prevent skin contact.[4][6]
- Respiratory Protection: If dust or aerosols are likely to be generated, wear a NIOSH-approved respirator.[3]

## 3. Chemical Handling:

- Avoid the formation of dust and aerosols.[4][6]
- When weighing or transferring the solid, do so carefully to minimize dust generation.
- If a spill occurs, dampen the solid material with alcohol and transfer it to a suitable container for disposal.[7] Use absorbent paper dampened with alcohol to clean up any remaining material.[7]

## 4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][8]
- Keep away from incompatible materials.[4]

# Disposal Plan

Proper disposal of **2,4,6-Tribromophenyl acrylate** and its contaminated waste is critical to prevent environmental harm.

1. Waste Collection:

- Collect all waste material, including unused product and contaminated items (e.g., gloves, absorbent paper), in a suitable, closed, and clearly labeled container.[\[6\]](#)[\[8\]](#)

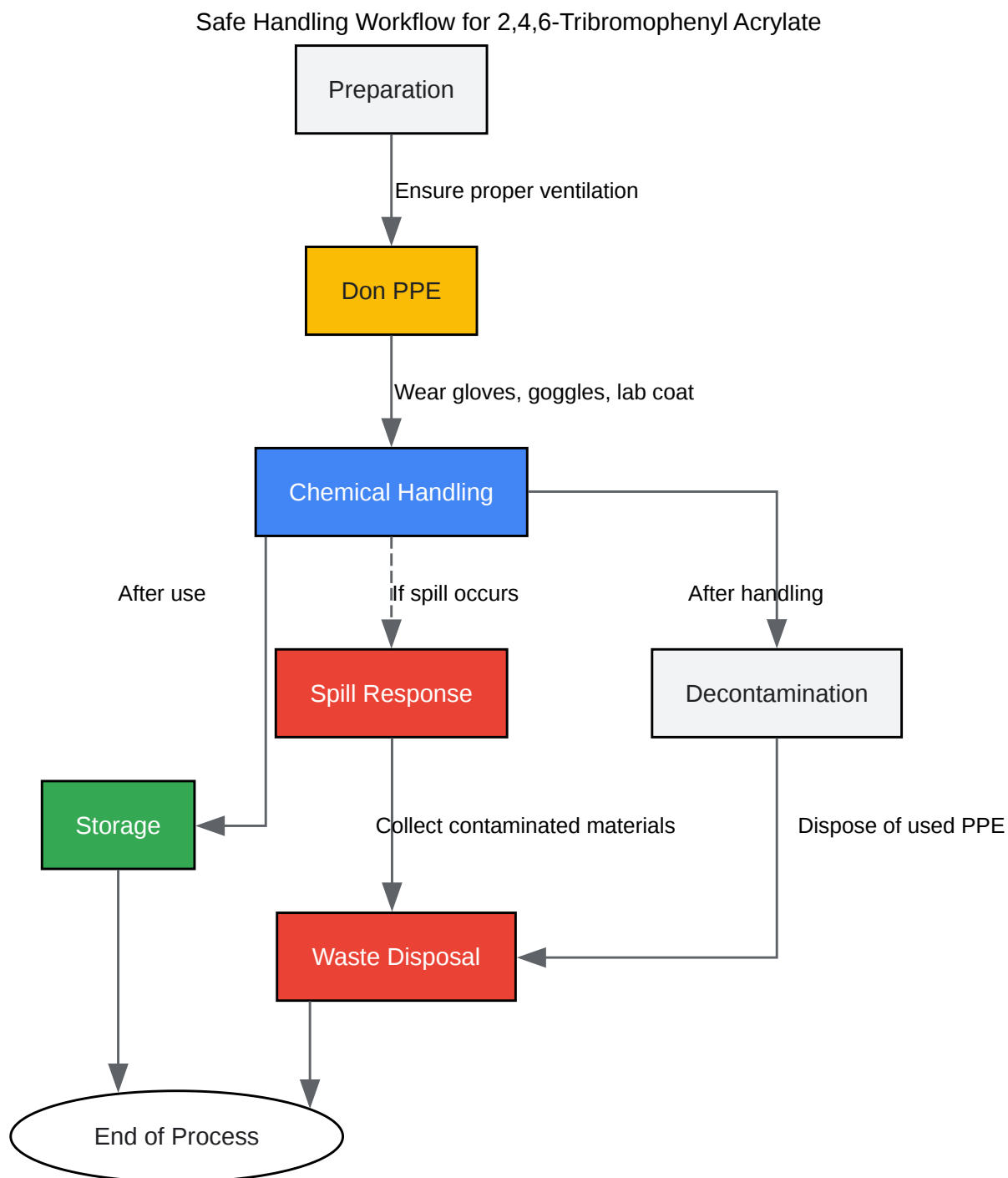
2. Disposal Method:

- Dispose of the chemical waste through a licensed disposal company.[\[8\]](#)
- Do not allow the chemical to enter drains, as it is harmful to aquatic life.[\[6\]](#)[\[8\]](#)
- One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[8\]](#)

3. Contaminated Clothing:

- Take off contaminated clothing immediately and wash it before reuse.[\[4\]](#)[\[6\]](#)

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **2,4,6-Tribromophenyl acrylate**.

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## References

- 1. specialchem.com [specialchem.com]
- 2. echemi.com [echemi.com]
- 3. leap.epa.ie [leap.epa.ie]
- 4. echemi.com [echemi.com]
- 5. 2,4,6-Tribromophenyl Acrylate | 3741-77-3 | TCI EUROPE N.V. [tcichemicals.com]
- 6. echemi.com [echemi.com]
- 7. 2,4,6-TRIBROMOPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. chemicalbook.com [chemicalbook.com]
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